

Introduction: The Strategic Importance of a Glycosyl Azide Building Block

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Compound of Interest

Compound Name: *2,3,4-Tri-O-acetyl-beta-D-xylopyranosyl azide*

CAS No.: 53784-33-1

Cat. No.: B1299822

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In the intricate fields of glycoscience and medicinal chemistry, **2,3,4-Tri-O-acetyl-beta-D-xylopyranosyl azide** stands out as a pivotal molecular tool. This versatile compound serves as a cornerstone for the synthesis of complex carbohydrates, neoglycoconjugates, and glycosylated therapeutics.^[1] Its structure is uniquely engineered for utility: the acetyl protecting groups enhance its stability and solubility in common organic solvents, while the anomeric azide group provides a reactive handle for highly specific chemical transformations.^{[1][2]}

The primary value of this azide lies in its role as a key participant in bioorthogonal chemistry, most notably the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC), a flagship reaction of "click chemistry".^{[1][3][4]} This reaction allows for the efficient and clean ligation of the xylose moiety to other molecules, enabling the construction of novel structures for drug development, diagnostics, and fundamental biological research.^{[1][5]} This guide provides an in-depth examination of its properties, synthesis, applications, and the critical safety protocols required for its handling.

Physicochemical and Structural Data

A thorough understanding of the compound's fundamental properties is essential for its effective use in research and development. The key characteristics are summarized below.

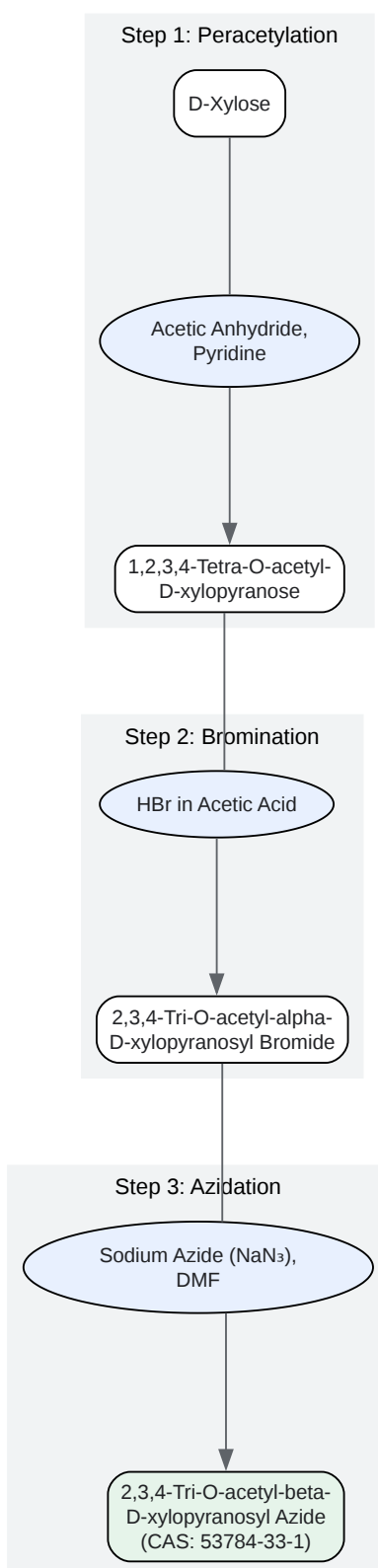
Property	Value	Source(s)
CAS Number	53784-33-1	[1][3][6]
Molecular Formula	C ₁₁ H ₁₅ N ₃ O ₇	[1][3][6][7]
Molecular Weight	301.25 g/mol	[1][3][6]
Appearance	White crystalline powder	[1][8]
Purity	Typically ≥98.0% (HPLC)	[1][3]
Optical Rotation	[α] ²⁵ _D = -85° to -88° (c=1 in Chloroform)	[1]
Storage Conditions	2-8°C, sealed and preserved	[1][3][8]
Solubility	Soluble in organic solvents like DCM, DMF, DMSO	[9]
SMILES String	CC(=O)O[C@@H]1CO=O) [C@H]1OC(C)=O	[3]

Synthesis and Characterization

The introduction of an azide at the anomeric center is a crucial transformation in carbohydrate chemistry.[10] While multiple routes exist, a common and effective strategy involves the nucleophilic substitution of a glycosyl halide precursor.

Workflow for Synthesis

The diagram below outlines a representative synthetic workflow starting from the readily available D-xylose. The process involves peracetylation to protect the hydroxyl groups, followed by conversion to a glycosyl bromide, and finally, nucleophilic substitution with an azide salt.



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Caption: Synthetic pathway for **2,3,4-Tri-O-acetyl-beta-D-xylopyranosyl azide**.

Experimental Protocol: Synthesis via Glycosyl Bromide

This protocol is a representative example and should be adapted and optimized based on laboratory conditions and scale.

- **Preparation of Glycosyl Bromide:** To a solution of 1,2,3,4-Tetra-O-acetyl-D-xylopyranose in a minimal amount of dichloromethane, add a solution of hydrogen bromide in acetic acid (e.g., 33 wt. %) dropwise at 0°C.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature for 2-3 hours. Monitor the consumption of the starting material by Thin Layer Chromatography (TLC). The formation of the more nonpolar glycosyl bromide will be evident.
- **Work-up:** Upon completion, dilute the reaction mixture with dichloromethane and pour it into ice-cold water. Separate the organic layer and wash sequentially with cold water, a saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude 2,3,4-Tri-O-acetyl- α -D-xylopyranosyl bromide, which is often used immediately in the next step.
- **Azide Substitution:** Dissolve the crude glycosyl bromide in a polar aprotic solvent such as dimethylformamide (DMF). Add sodium azide (NaN_3) portion-wise at 0°C.
- **Reaction and Isolation:** Allow the mixture to warm to room temperature and stir for 12-24 hours. The reaction progress can be monitored by TLC. Once complete, pour the reaction mixture into ice-water and extract with an organic solvent like ethyl acetate.
- **Purification:** Wash the combined organic extracts with water and brine, dry over anhydrous sodium sulfate, and concentrate. Purify the crude product by column chromatography on silica gel to afford the pure **2,3,4-Tri-O-acetyl- β -D-xylopyranosyl azide** as a white solid. The stereochemical outcome (β -anomer) is favored due to the $\text{S}_{\text{N}}2$ -like displacement of the α -bromide.

Characterization

Identity and purity are confirmed using standard analytical techniques.[9]

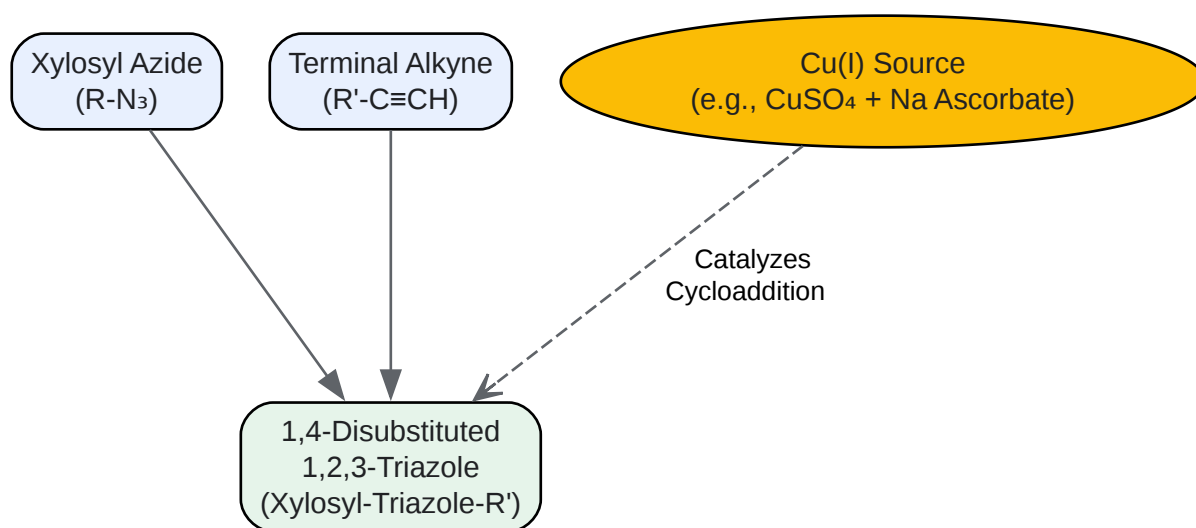
- ^1H and ^{13}C NMR: Provides structural confirmation, showing characteristic shifts for the pyranose ring protons and carbons, the acetyl groups, and the anomeric carbon bearing the azide.
- Mass Spectrometry (MS): Confirms the molecular weight (m/z 301.25).
- HPLC: Used to determine purity, which is typically expected to be $\geq 98\%$.[\[3\]](#)

Core Application: Bioorthogonal Click Chemistry

The defining application of this compound is its use in the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC). This reaction forms a stable, aromatic 1,2,3-triazole ring, covalently linking the xylose sugar to a molecule bearing a terminal alkyne.[\[4\]](#)[\[11\]](#)

Causality Behind CuAAC's Utility:

- High Specificity: The azide and alkyne groups are mutually reactive and largely inert to other functional groups found in biological systems, preventing side reactions.[\[4\]](#)[\[12\]](#)
- Favorable Kinetics: The copper catalyst dramatically accelerates the reaction rate (by a factor of 10^7 to 10^8) compared to the uncatalyzed thermal reaction, allowing it to proceed at room temperature, even in aqueous media.[\[4\]](#)
- High Yield & Purity: The reaction is highly efficient, typically providing near-quantitative yields of the desired 1,4-disubstituted triazole regioisomer, which simplifies purification.[\[4\]](#)



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Caption: The core components of a CuAAC "click" reaction.

Experimental Protocol: Synthesis of a Xyloside-Triazole Conjugate

- **Prepare Reactants:** In a suitable vial, dissolve **2,3,4-Tri-O-acetyl-beta-D-xylopyranosyl azide** (1 equivalent) and the desired terminal alkyne-containing molecule (1-1.2 equivalents) in a solvent system such as a mixture of tert-butanol and water.[\[11\]](#)
- **Prepare Catalyst:** In a separate vial, prepare the Cu(I) catalyst solution. A common method is to add a solution of sodium ascorbate (e.g., 0.2 equivalents) to a solution of copper(II) sulfate pentahydrate (e.g., 0.1 equivalents) in water.[\[11\]](#) The ascorbate reduces Cu(II) to the active Cu(I) species in situ.
- **Initiate Reaction:** Add the freshly prepared catalyst solution to the solution of the azide and alkyne.
- **Reaction Monitoring:** Stir the reaction mixture vigorously at room temperature. The reaction is often complete within 1-4 hours, which can be confirmed by TLC or LC-MS analysis.[\[11\]](#)
- **Work-up and Purification:** Upon completion, the product can be isolated by extraction with an organic solvent. Further purification, if necessary, can be achieved by column chromatography.
- **Deprotection (Optional):** The acetyl protecting groups can be removed under standard Zemplén conditions (catalytic sodium methoxide in methanol) to yield the final deprotected xyloside conjugate.[\[11\]](#)

This methodology is instrumental in creating xylose-based surfactants, labeling biomolecules for imaging and glycomics analysis, and synthesizing novel glycosylated drug candidates to improve their pharmacological profiles.[\[1\]](#)[\[5\]](#)[\[11\]](#)

Safety and Handling: A Self-Validating System

Organic azides are energetic compounds that demand strict adherence to safety protocols.^[13] The stability of an organic azide is often assessed by its carbon-to-nitrogen (C/N) ratio.^[13] For $C_{11}H_{15}N_3O_7$, the C:N ratio is 11:3, which is generally considered to be in a safer, more stable range. However, complacency is not an option.

Mandatory Safety Protocols:

- **Engineering Controls:** All manipulations of solid azides or their concentrated solutions must be performed within a certified chemical fume hood.^{[14][15]} A blast shield should be used for reactions where the stability is unknown or when scaling up.^[15]
- **Personal Protective Equipment (PPE):** Wear safety glasses or goggles, a flame-resistant lab coat, and appropriate chemical-resistant gloves at all times.^{[3][15]}
- **Avoid Incompatible Materials:**
 - **Acids:** Azides react with acids to form hydrazoic acid (HN_3), which is highly toxic, volatile, and explosive.^{[13][16]}
 - **Heavy Metals:** Avoid contact with heavy metals (e.g., copper, lead, mercury, silver) as this can form dangerously shock-sensitive and explosive heavy metal azides.^{[13][15]} Note that while copper is used catalytically in CuAAC, it is in a controlled, solution-phase reaction; bulk storage or contamination with copper salts should be avoided.
 - **Metal Utensils:** Do not use metal spatulas for handling solid azides; use plastic or ceramic spatulas instead to prevent scratching and the formation of metal azides.^{[13][15]}
 - **Halogenated Solvents:** Avoid using halogenated solvents like dichloromethane or chloroform as reaction media with azides, as this can lead to the formation of explosive diazidomethane.^{[13][16]}
- **Thermal and Physical Shock:** Avoid heating organic azides unless part of a well-controlled reaction protocol. Protect them from friction, grinding, and physical shock.^[13]
- **Disposal:** All azide-containing waste, including dilute solutions, must be treated as hazardous waste and disposed of according to institutional guidelines. Never pour azide solutions down the drain, as they can react with lead or copper pipes to form explosive deposits.^[15]

Conclusion

2,3,4-Tri-O-acetyl-beta-D-xylopyranosyl azide is more than a mere chemical reagent; it is a strategic enabler for innovation in drug discovery and glycobiology. Its well-defined reactivity, particularly in click chemistry, provides a reliable and efficient platform for constructing complex molecular architectures. By understanding its chemical properties, mastering its application in synthetic protocols, and adhering strictly to safety guidelines, researchers can fully leverage the power of this essential glycosyl donor to advance the frontiers of science.

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